

Commercial Suppliers and Technical Guide for Purified Bisabolangelone

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Compound of Interest

Compound Name: *Bisabolangelone*

Cat. No.: *B1253720*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of purified **Bisabolangelone**, its biochemical properties, and its known mechanisms of action. This document is intended for researchers, scientists, and professionals in drug development who are interested in the potential therapeutic applications of this natural compound.

Commercial Availability of Purified Bisabolangelone

Bisabolangelone, a sesquiterpene derivative isolated from plants of the *Angelica* genus, is available from several commercial suppliers specializing in life science reagents. The following table summarizes the offerings from prominent vendors. Researchers are advised to request lot-specific Certificates of Analysis (COA) for detailed purity and analytical data.

Supplier	Product Name	CAS Number	Purity	Available Quantities	Price (USD)
MedchemExpress	Bisabolangelone	30557-81-4	>98% (99.41% reported for some lots)	5 mg, 10 mg, 50 mg, 100 mg	5 mg: \$120, 10 mg: \$200 (Larger quantities by quote)
AOBIOUS	Bisabolangelone	30557-81-4	High Purity	Minimum order of 1 unit (specific quantity not listed)	Price available upon request
GlpBio	Bisabolangelone	30557-81-4	Not specified	1 mg, 5 mg, 10 mg and larger	Price available upon request

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information and to obtain a Certificate of Analysis for the specific lot being purchased. A typical COA from these suppliers includes data on purity (as determined by HPLC), identity confirmation (by ^1H NMR and/or LCMS), and physical appearance.

Experimental Protocols

The following are representative protocols for the isolation and biological evaluation of **Bisabolangelone**, based on methodologies described in the scientific literature.

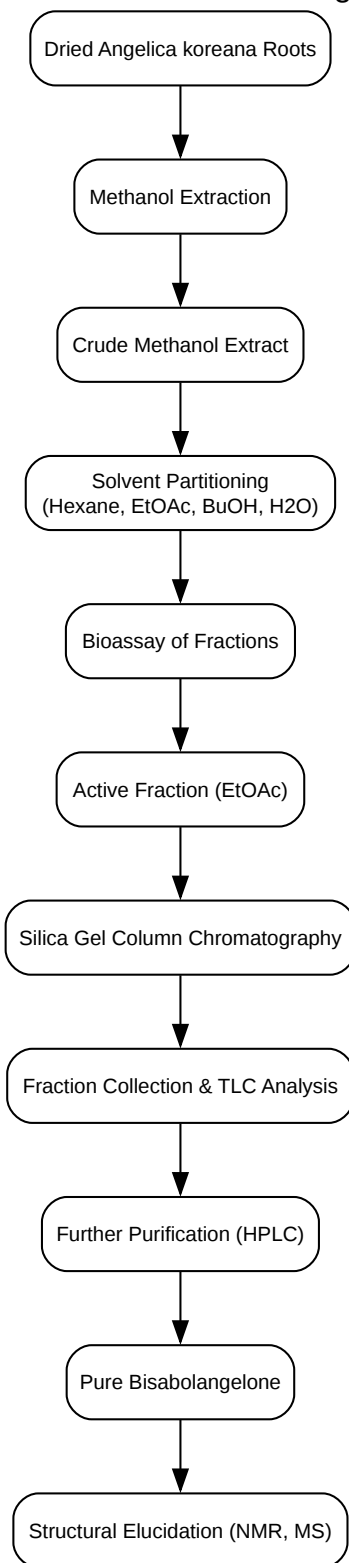
Bioassay-Guided Isolation of Bisabolangelone from *Angelica koreana*

This protocol outlines a general procedure for the isolation of **Bisabolangelone** from the roots of *Angelica koreana* using bioactivity to guide the purification process.

- Extraction:

- Dried and powdered roots of *Angelica koreana* are extracted with methanol (MeOH) at room temperature.
- The solvent is evaporated under reduced pressure to yield a crude MeOH extract.
- Solvent Partitioning:
 - The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, ethyl acetate (EtOAc), and n-butanol (n-BuOH).
 - Each fraction is tested for the desired biological activity (e.g., inhibition of melanogenesis or anti-inflammatory effects).
- Chromatographic Purification:
 - The most active fraction (typically the EtOAc fraction) is subjected to column chromatography on silica gel.
 - A gradient elution system (e.g., n-hexane-EtOAc) is used to separate the components.
 - Fractions are collected and analyzed by thin-layer chromatography (TLC).
 - Fractions showing similar TLC profiles are combined.
- Further Purification:
 - Active fractions from the initial column are further purified by repeated column chromatography, potentially using different stationary phases (e.g., Sephadex LH-20) or high-performance liquid chromatography (HPLC) until a pure compound is obtained.
- Structure Elucidation:
 - The structure of the isolated pure compound is confirmed as **Bisabolangelone** using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Experimental Workflow for Bisabolangelone Isolation



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Workflow for the isolation of **Bisabolangelone**.

In Vitro Anti-Inflammatory Assay in Macrophages

This protocol describes how to assess the anti-inflammatory effects of **Bisabolangelone** in a cell-based assay using RAW 264.7 macrophage cells.

- Cell Culture:
 - RAW 264.7 cells are cultured in DMEM supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin at 37°C in a humidified 5% CO₂ atmosphere.
- Cell Treatment:
 - Cells are seeded in appropriate culture plates and allowed to adhere overnight.
 - The cells are pre-treated with various concentrations of **Bisabolangelone** (dissolved in DMSO, with the final DMSO concentration kept below 0.1%) for 1-2 hours.
- Inflammatory Stimulation:
 - Inflammation is induced by adding lipopolysaccharide (LPS) to the culture medium at a final concentration of 1 µg/mL.
 - Control groups include untreated cells, cells treated with DMSO alone, and cells treated with LPS and DMSO.
- Measurement of Inflammatory Mediators:
 - After a suitable incubation period (e.g., 24 hours), the cell culture supernatant is collected.
 - The levels of inflammatory mediators such as nitric oxide (NO), prostaglandin E₂ (PGE₂), and cytokines (e.g., TNF-α, IL-6, IL-1β) are quantified using commercially available kits (e.g., Griess reagent for NO, ELISA kits for cytokines).
- Western Blot Analysis:
 - To investigate the effect on signaling pathways, cell lysates are prepared.

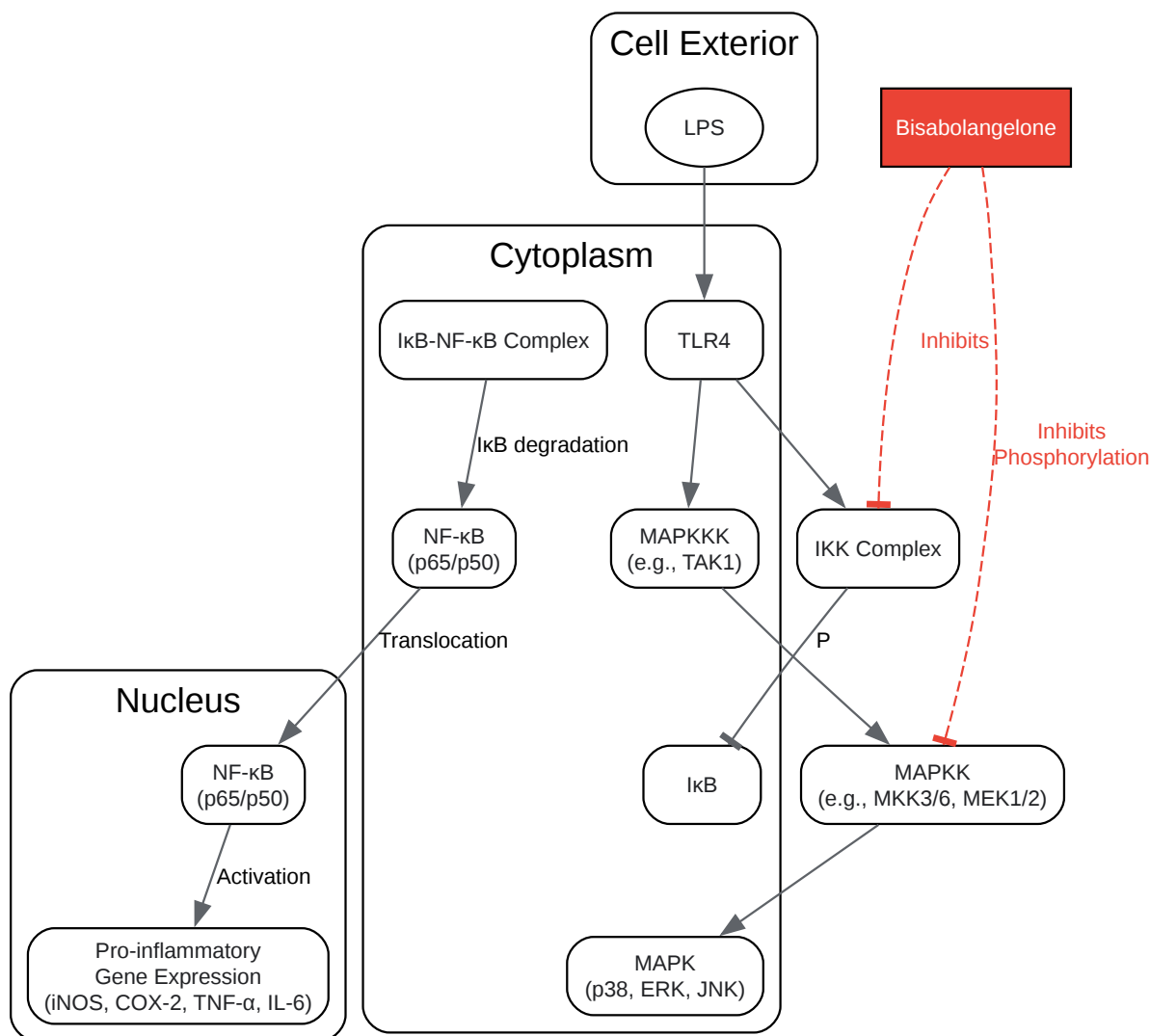
- Proteins are separated by SDS-PAGE, transferred to a PVDF membrane, and probed with antibodies against key signaling proteins (e.g., phosphorylated and total forms of p65 NF- κ B, p38, ERK, JNK).

Signaling Pathways Modulated by Bisabolangelone

Bisabolangelone has been shown to exert its biological effects, particularly its anti-inflammatory and hypopigmenting activities, by modulating several key signaling pathways.

Inhibition of NF- κ B and MAPK Signaling Pathways

In inflammatory responses, **Bisabolangelone** has been demonstrated to inhibit the activation of the NF- κ B and MAPK signaling cascades.[1][2] This inhibition leads to a reduction in the production of pro-inflammatory mediators.

Inhibition of NF- κ B and MAPK Pathways by Bisabolangelone[Click to download full resolution via product page](#)

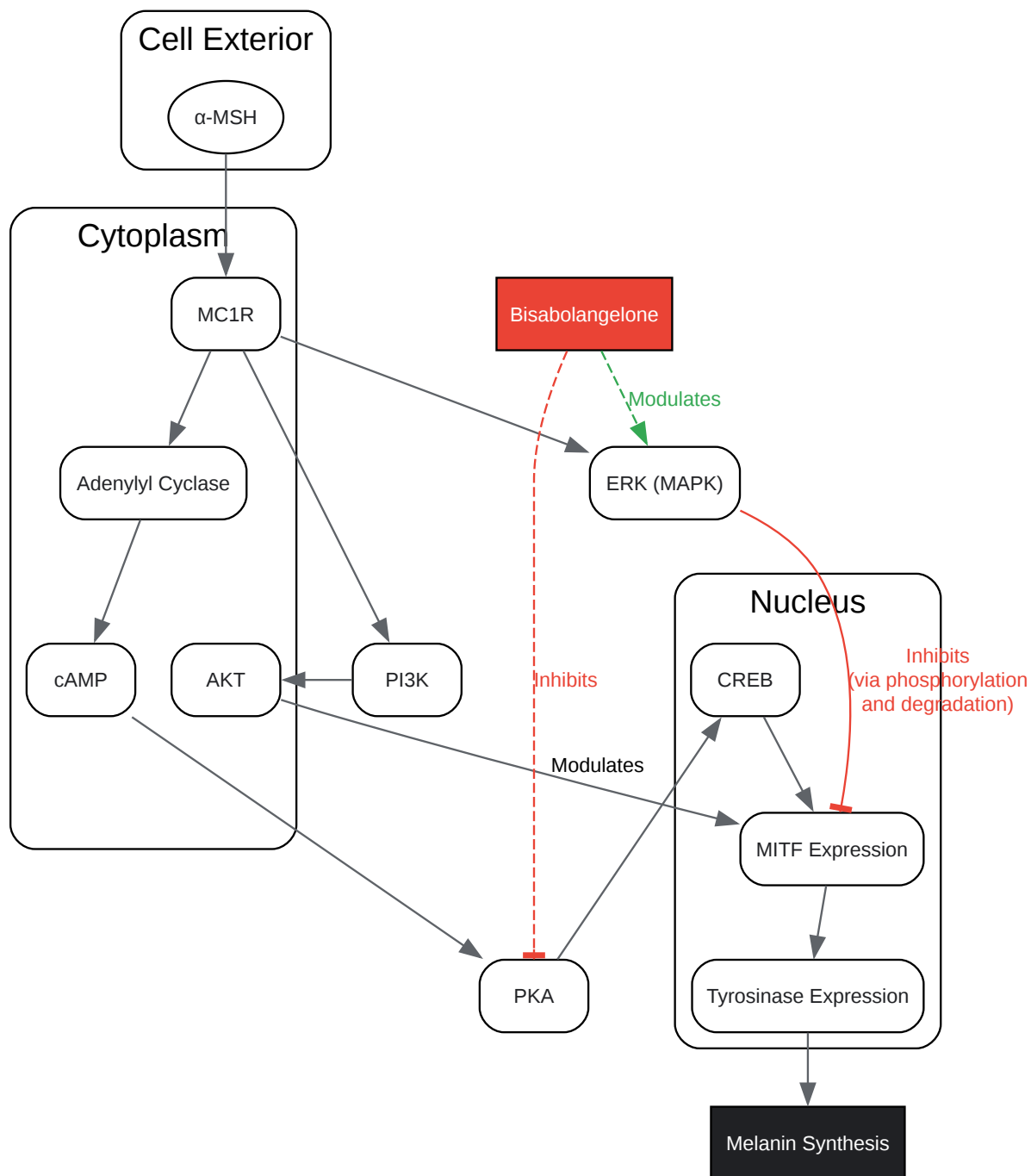
Bisabolangelone inhibits inflammation by blocking MAPK and NF- κ B signaling.

Modulation of Melanogenesis Signaling Pathways

Bisabolangelone has been identified as a hypopigmenting agent that inhibits melanin production. It is suggested to modulate signaling pathways that regulate the expression of

microphthalmia-associated transcription factor (MITF), a key regulator of melanogenic enzymes like tyrosinase. The pathways implicated include the cAMP/PKA, MAPKs, and PI3K/AKT pathways.

Modulation of Melanogenesis by Bisabolangelone

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Bisabolangelone's role in the melanogenesis signaling cascade.

This technical guide provides a foundational understanding of **Bisabolangelone** for research and development purposes. For specific applications, it is crucial to consult the primary literature and conduct independent validation studies.

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References

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- 2. glpbio.com [glpbio.com]
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